

An In-depth Technical Guide on the Melting Point of D(+)-Raffinose Pentahydrate

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Compound of Interest

Compound Name: *D(+)-Raffinose pentahydrate*

Cat. No.: *B7908328*

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the thermal properties of **D(+)-Raffinose pentahydrate**, with a specific focus on its melting point and dehydration process. The information is compiled from various scientific sources to ensure accuracy and depth, catering to the needs of researchers and professionals in drug development and related fields.

Thermal Properties of D(+)-Raffinose Pentahydrate

D(+)-Raffinose pentahydrate is a trisaccharide composed of galactose, glucose, and fructose, with five molecules of water of crystallization.[1] Its thermal behavior is characterized by a distinct melting point and a multi-step dehydration process upon heating.

The reported melting point for **D(+)-Raffinose pentahydrate** is in the range of 78-80 °C.[2] Upon slow heating to 100 °C, it loses its water of crystallization. The anhydrous form of raffinose decomposes at a higher temperature, around 118-119 °C.[3]

Thermal analysis using Differential Scanning Calorimetry (DSC) and Thermogravimetric Analysis (TGA) reveals a more detailed picture of the dehydration process. DSC thermograms show three endothermic peaks at approximately 56 °C, 73 °C, and 85 °C. These peaks are believed to correspond to the sequential loss of one, two, and another two moles of water, respectively.[4] TGA data confirms a total weight loss of about 15.43%, which is consistent with the loss of all five water molecules.

Quantitative Data Summary

The following table summarizes the key quantitative data related to the thermal properties of **D(+)-Raffinose pentahydrate**.

| Parameter | Value | Technique | Reference |
|---------------------------------|-------------------------------------|---------------|-----------|
| Melting Point | 78 - 80 °C | Not Specified | |
| 80 °C | Not Specified | | |
| Decomposition of Anhydrous Form | 118 - 119 °C | Not Specified | |
| Dehydration Events (DSC) | ~56 °C (loss of 1 H ₂ O) | DSC | |
| | ~73 °C (loss of 2 H ₂ O) | DSC | |
| | ~85 °C (loss of 2 H ₂ O) | DSC | |
| Total Weight Loss (TGA) | ~15.43% | TGA | |

Experimental Protocols

A detailed understanding of the experimental methodologies is crucial for reproducing and interpreting the thermal analysis data.

This is a common and straightforward method for determining the melting point of a crystalline solid.

Protocol:

- **Sample Preparation:** A small amount of dry, powdered **D(+)-Raffinose pentahydrate** is loaded into a capillary tube to a height of 2-3 mm. The sample should be well-packed to ensure uniform heating.
- **Apparatus Setup:** The capillary tube is placed in a melting point apparatus, which consists of a heated block and a thermometer or a digital temperature sensor.

- **Heating:** The sample is heated at a controlled rate. Initially, a faster heating rate can be used to approach the expected melting point.
- **Observation:** As the temperature approaches the melting point, the heating rate is slowed down to about 1-2 °C per minute. The temperature at which the first droplet of liquid appears is recorded as the start of the melting range, and the temperature at which the entire solid has turned into a liquid is the end of the range.

DSC measures the difference in heat flow between a sample and a reference as a function of temperature. It is a powerful technique for studying thermal transitions like melting and dehydration.

Protocol:

- **Sample Preparation:** A small, accurately weighed amount of **D(+)-Raffinose pentahydrate** is placed in an aluminum pan. The pan is then hermetically sealed.
- **Instrument Setup:** The sample pan and an empty reference pan are placed in the DSC cell.
- **Temperature Program:** The temperature of the cell is increased at a constant rate (e.g., 10 °C/min).
- **Data Acquisition:** The instrument records the differential heat flow between the sample and the reference. Endothermic events, such as the loss of water and melting, are observed as peaks in the DSC thermogram.

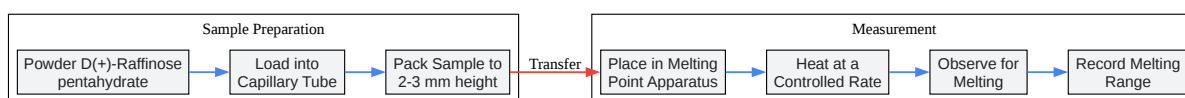
TGA measures the change in mass of a sample as a function of temperature or time. It is used to quantify the loss of volatiles, such as water of crystallization.

Protocol:

- **Sample Preparation:** A small, accurately weighed amount of **D(+)-Raffinose pentahydrate** is placed in a tared TGA pan.
- **Instrument Setup:** The pan is placed on the TGA balance within the furnace.

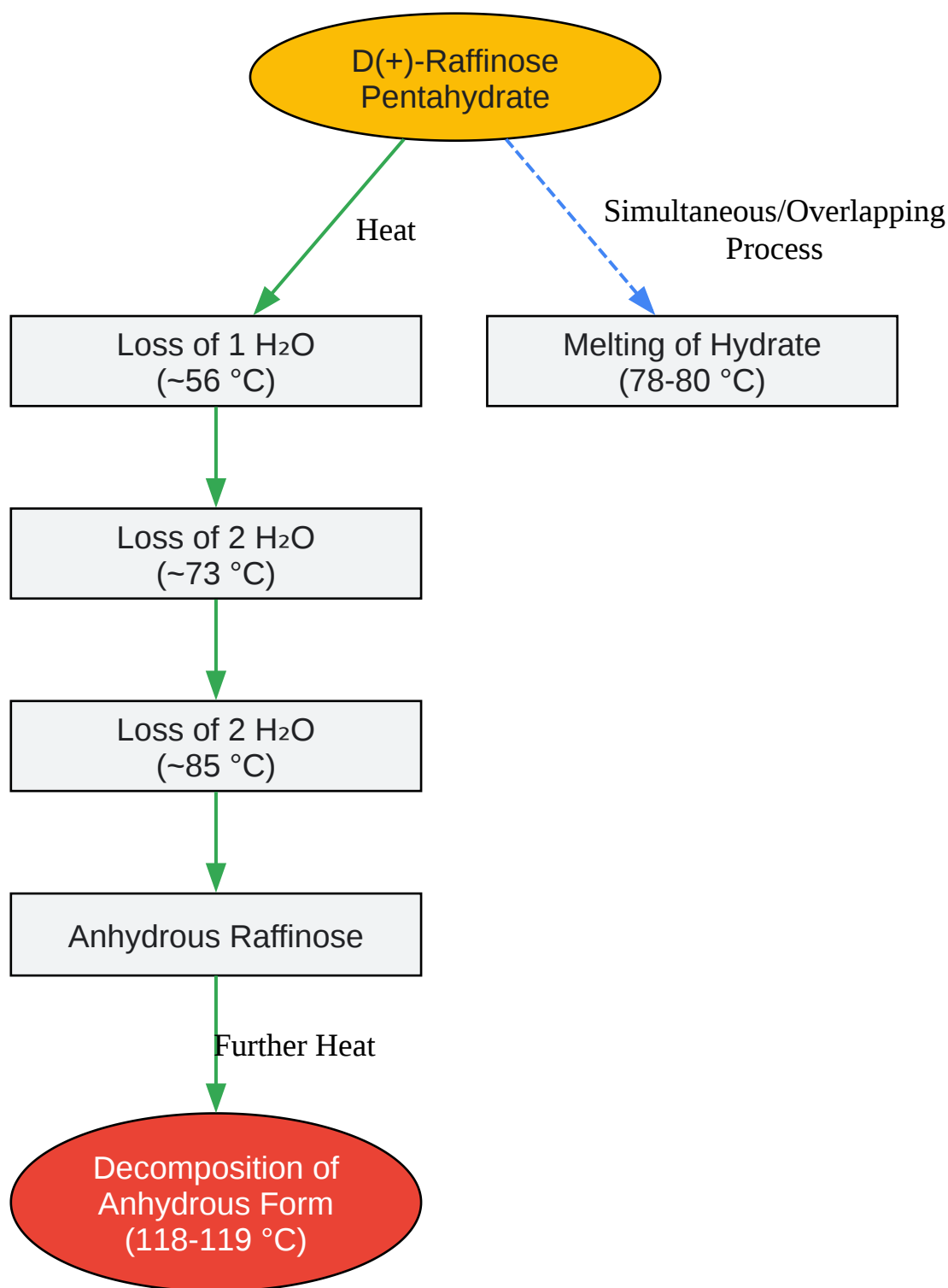
- **Temperature Program:** The sample is heated at a controlled rate under a specific atmosphere (e.g., nitrogen).
- **Data Acquisition:** The instrument records the mass of the sample as the temperature increases. The resulting TGA curve shows the percentage of weight loss at different temperatures, corresponding to the dehydration events.

Visualizations



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Caption: Workflow for determining the melting point of **D(+)-Raffinose pentahydrate**.



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Caption: Thermal decomposition pathway of **D(+)-Raffinose pentahydrate**.

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